Application Note: Sodium 2-Phenoxyacetate in Chemical Synthesis & Fermentation

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Compound of Interest

Compound Name:	*sodium;2-phenoxyacetate;hydrate*
Cat. No.:	*B7799971*

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Introduction & Strategic Importance

Sodium 2-phenoxyacetate (NaPA, CAS: 3598-16-1) is the sodium salt of phenoxyacetic acid. While structurally simple, it serves as a metabolic "steering agent" in industrial biotechnology and a versatile nucleophile in organic synthesis.

Its primary industrial value lies in the biosynthesis of Penicillin V (Phenoxymethylpenicillin). In the absence of a specific side-chain precursor, Penicillium chrysogenum produces a mixture of natural penicillins. By maintaining a controlled concentration of NaPA in the fermentation broth, the fungal biosynthetic machinery is directed to incorporate the phenoxyacetyl moiety, yielding Penicillin V exclusively. This compound is acid-stable, allowing for oral administration, unlike its benzylpenicillin (Penicillin G) counterpart.[1]

Beyond antibiotics, NaPA is a scaffold for phenoxy-herbicides (e.g., 2,4-D analogues) and a building block for fibrates and other ether-based pharmaceutical intermediates.

Key Technical Specifications

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Property	Specification	Relevance
Formula	$C_8H_7NaO_3$	Active precursor moiety
MW	174.13 g/mol	Stoichiometric calculations
Solubility (H_2O)	~223 g/L (20°C)	Critical for aqueous fermentation feeds
pKa (Acid)	3.17	Buffer capacity and pH control in broth
Appearance	White crystalline powder	Purity indicator (yellowing suggests oxidation)

Mechanism of Action

Biosynthetic Steering in Fermentation

In P. chrysogenum, the enzyme acyl-CoA:isopenicillin N acyltransferase (IAT) is responsible for the final step of penicillin synthesis.[2] It exchanges the hydrophilic

-aminoadipyl side chain of Isopenicillin N with a hydrophobic side chain.

- Without Precursor: The fungus utilizes phenylacetic acid (if available) or other intracellular acids.
- With NaPA: The cell activates exogenous NaPA to Phenoxyacetyl-CoA. The IAT enzyme preferentially accepts this substrate, transacylating Isopenicillin N to form Penicillin V.

Chemical Reactivity

Chemically, NaPA acts as a masked nucleophile. In acidic conditions, it regenerates phenoxyacetic acid for acid chloride formation. In basic conditions, the phenoxide ether linkage is stable, but the carboxylate group can undergo esterification or salt metathesis.

Visual Pathway Analysis

The following diagram illustrates the dual utility of NaPA in biological and chemical pathways.

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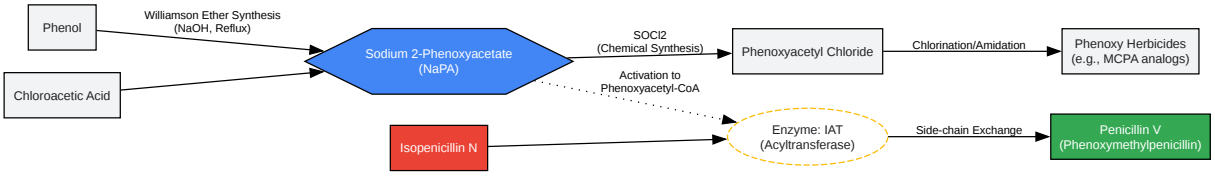

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Caption: Figure 1. Dual biosynthetic and chemical synthesis pathways utilizing Sodium 2-Phenoxyacetate.

Experimental Protocols

Protocol A: Synthesis of High-Purity Sodium 2-Phenoxyacetate

Objective: Synthesize NaPA from phenol and chloroacetic acid with >98% purity suitable for fermentation use. Scale: Laboratory (100 g basis).

Reagents:

- Phenol (99%)
- Chloroacetic acid (99%)
- Sodium Hydroxide (NaOH) pellets
- Water (Deionized)
- HCl (6M) – if isolation of free acid is required

Step-by-Step Methodology:

- Preparation of Sodium Phenoxide:

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- In a 500 mL 3-neck round-bottom flask equipped with a reflux condenser and dropping funnel, dissolve 40 g NaOH (1.0 mol) in 150 mL water.
- Cool to room temperature.
- Slowly add 47 g Phenol (0.5 mol) with stirring. The solution will warm slightly as sodium phenoxide forms.

- Alkylation Reaction:
  - Prepare a solution of 47.25 g Chloroacetic acid (0.5 mol) in 50 mL water. Note: Neutralize this carefully with Na_2CO_3 if strictly neutral conditions are needed, but in this protocol, we use excess NaOH in the main pot.
  - Add the chloroacetic acid solution dropwise to the sodium phenoxide mixture over 30 minutes.
  - Critical Control Point: Ensure the pH remains >10. If pH drops, add small amounts of 50% NaOH.
- Reflux:
  - Heat the mixture to 95–100°C (gentle reflux) for 4–5 hours.
  - Monitor reaction progress via TLC (Ethyl Acetate:Hexane 1:1) or HPLC. Phenol consumption indicates completion.
- Crystallization & Isolation:
  - Cool the reaction mixture slowly to 0–5°C. Sodium 2-phenoxyacetate will crystallize out as white plates.
  - Filter the solid under vacuum.[3]
  - Wash: Wash the filter cake with ice-cold isopropanol or saturated NaCl solution to remove unreacted phenol.
  - Drying: Dry at 60°C under vacuum to constant weight.

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- Expected Yield: ~70–80 g (80–90%).

Protocol B: NaPA as a Precursor in Penicillin V Fermentation

Objective: Maximize Penicillin V titer while minimizing toxicity and by-product formation.
System: Fed-batch fermentation of Penicillium chrysogenum.[2][4]

Rationale: High concentrations of phenoxyacetate (>1.0 g/L) are toxic to the fungus, causing hyphal autolysis. Low concentrations (<0.1 g/L) lead to the formation of "natural" penicillins (Penicillin F, K, etc.) or p-hydroxy-Penicillin V. A tightly controlled feed is essential.

Workflow:

- Inoculation: Inoculate production fermenter with seed culture.
- Growth Phase (0–40 hours):
  - Maintain temperature at 25°C.
  - Do not add NaPA during the initial rapid growth phase to prevent growth inhibition.
- Production Phase (40 hours – End):
  - Begin continuous feeding of NaPA.
  - Stock Solution: Prepare a 10–20% (w/v) sterile solution of Sodium 2-phenoxyacetate.
  - Target Concentration: Maintain a residual concentration of 0.2 – 0.5 g/L (approx. 1.1 – 2.8 mM) in the broth.
- Monitoring:
  - HPLC Analysis: Sample every 4–6 hours.
  - Column: C18 Reverse Phase.
  - Mobile Phase: Phosphate buffer (pH 3.0) / Acetonitrile.

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- Detection: UV at 268 nm (distinctive for phenoxy group).

- Harvest: Stop feed 4 hours prior to harvest to deplete residual precursor, simplifying downstream purification.

Troubleshooting Table:

Observation	Root Cause	Corrective Action
Low Pen V Titer	**Precursor depletion (<0.1 g/L)**	**Increase feed rate; check HPLC.**
High p-OH Pen V	Precursor depletion	The fungus hydroxylates the limited precursor; increase feed.
Biomass Loss / Lysis	Precursor toxicity (>1.0 g/L)	Stop feed immediately; dilute broth if possible.

| pH Drift (Alkaline) | Metabolism of NaPA anion | NaPA consumption releases OH^-; compensate with acid feed or increase glucose feed. |

Protocol C: Downstream Chemical Transformation (Acid Chloride Synthesis)

Objective: Convert NaPA to Phenoxyacetyl Chloride for use in semi-synthetic antibiotic synthesis.

- Acidification: Dissolve NaPA in water and acidify to pH 1 with HCl. Filter the precipitated Phenoxyacetic Acid (PAA) and dry thoroughly.

- Chlorination:

  - Place 10 g dry PAA in a round-bottom flask.

  - Add 1.5 equivalents of Thionyl Chloride ($SOCl_2$).

  - Add 1-2 drops of DMF (catalyst).

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- Reflux at 75°C for 2 hours until gas evolution (SO_2, HCl) ceases.

- Isolation: Distill off excess $SOCl_2$ under reduced pressure. The residue is Phenoxyacetyl Chloride (clear to pale yellow liquid), ready for coupling with 6-APA (6-aminopenicillanic acid) or other amines.

References

- Biosynthesis of Penicillin V: Harris, D. M., et al. (1998). "High exogenous concentrations of phenoxyacetic acid are crucial for a high penicillin V productivity in Penicillium chrysogenum."[5] Microbiology.

- Precursor Toxicity: Revilla, G., et al. (1986). "Carbon Catabolite Repression of Penicillin Biosynthesis." Journal of Bacteriology.

- Chemical Synthesis: US Patent 2496848. "Preparation of Sodium Phenoxyacetate."

- General Properties: National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 23687423, Sodium 2-phenoxyacetate.

- Fermentation Optimization: Douma, R. D., et al. (2010). "Metabolic engineering of Penicillium chrysogenum for high-level production of Penicillin V." Biotechnology and Bioengineering.

Disclaimer:This guide is for research and development purposes only. All chemical synthesis and fermentation activities should be conducted under appropriate safety protocols (GLP/GMP) utilizing personal protective equipment (PPE). Sodium 2-phenoxyacetate is an irritant; consult the SDS before handling.

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Sources

- 1. taylorandfrancis.com [taylorandfrancis.com]

- 2. Explain the microbial steps involved in the production of penicillin, including fermentation conditions ? | Sathee Forum [forum.prutor.ai]
- 3. researchgate.net [researchgate.net]
- 4. ramauniversity.ac.in [ramauniversity.ac.in]
- 5. High exogenous concentrations of phenoxyacetic acid are crucial for a high penicillin V productivity in Penicillium chrysogenum - PubMed [pubmed.ncbi.nlm.nih.gov]
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